

An In-depth Technical Guide to 5-(2,3-Difluorophenyl)nicotinic Acid

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Compound of Interest

Compound Name: 5-(2,3-Difluorophenyl)nicotinic acid

CAS No.: 887973-47-9

Cat. No.: B1629382

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This guide provides a comprehensive technical overview of **5-(2,3-Difluorophenyl)nicotinic acid** (CAS 887973-47-9), a fluorinated derivative of nicotinic acid. This document is intended for researchers, scientists, and drug development professionals, offering insights into its chemical properties, synthesis, and potential biological significance.

Introduction and Chemical Identity

5-(2,3-Difluorophenyl)nicotinic acid belongs to the class of 5-arylnicotinic acids, a group of compounds that has garnered interest in medicinal chemistry due to the diverse biological activities exhibited by its members.[1][2] The introduction of a difluorophenyl moiety to the nicotinic acid scaffold can significantly alter its physicochemical properties, such as lipophilicity and metabolic stability, which in turn can influence its pharmacokinetic profile and biological activity.[3] Nicotinic acid itself, also known as niacin or vitamin B3, is a well-established lipid-lowering agent.[4] Its derivatives are being explored for a wide range of therapeutic applications, including anti-inflammatory, analgesic, and antimicrobial activities.[5][6][7]

Physicochemical and Computed Properties

A summary of the key physicochemical and computed properties of **5-(2,3-Difluorophenyl)nicotinic acid** is presented in the table below. These properties are crucial for understanding its behavior in biological systems and for designing experimental protocols.

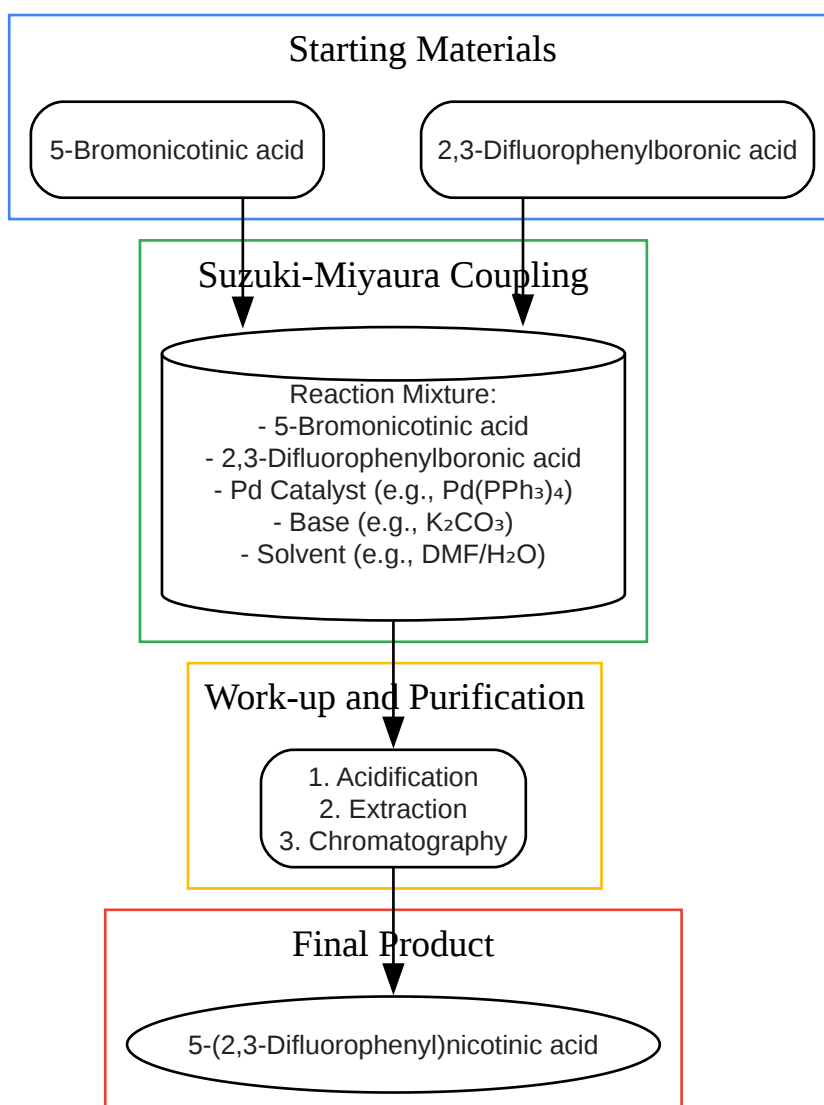
Property	Value	Source
CAS Number	887973-47-9	[8]
Molecular Formula	C ₁₂ H ₇ F ₂ NO ₂	[8]
Molecular Weight	235.19 g/mol	[8]
Synonym	5-(2,3-difluorophenyl)-3-pyridinecarboxylic acid	[8]
Topological Polar Surface Area (TPSA)	50.19 Å ²	[8]
logP	2.725	[8]
Hydrogen Bond Donors	1	[8]
Hydrogen Bond Acceptors	2	[8]
Rotatable Bonds	2	[8]

Synthesis and Reaction Mechanisms

The synthesis of **5-(2,3-Difluorophenyl)nicotinic acid** is most commonly achieved through a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.[9][10] This powerful carbon-carbon bond-forming reaction is widely used in the synthesis of biaryl compounds and is tolerant of a wide range of functional groups.[10][11] The general strategy involves the coupling of a 5-halonicotinic acid derivative with a (2,3-difluorophenyl)boronic acid.

Proposed Synthetic Workflow

The following diagram illustrates a plausible synthetic workflow for the preparation of **5-(2,3-Difluorophenyl)nicotinic acid**.



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Caption: Proposed synthetic workflow for **5-(2,3-Difluorophenyl)nicotinic acid**.

Detailed Experimental Protocol (Hypothetical)

The following is a detailed, step-by-step methodology for the synthesis of **5-(2,3-Difluorophenyl)nicotinic acid** via a Suzuki-Miyaura coupling reaction. This protocol is based on established procedures for similar transformations.^{[9][12]}

Materials:

- 5-Bromonicotinic acid

- 2,3-Difluorophenylboronic acid
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄]
- Potassium carbonate (K₂CO₃)
- N,N-Dimethylformamide (DMF)
- Deionized water
- Hydrochloric acid (1 M)
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)

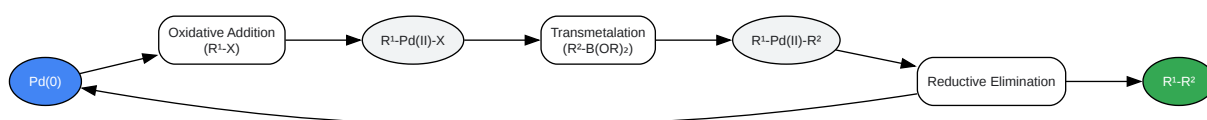
Procedure:

- To a round-bottom flask, add 5-bromonicotinic acid (1.0 eq), 2,3-difluorophenylboronic acid (1.2 eq), and potassium carbonate (3.0 eq).
- Evacuate and backfill the flask with an inert gas (e.g., nitrogen or argon) three times.
- Add a degassed mixture of DMF and water (e.g., 4:1 v/v) to the flask.
- To this suspension, add tetrakis(triphenylphosphine)palladium(0) (0.05 eq).
- Heat the reaction mixture to 80-100 °C and stir under an inert atmosphere for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Acidify the mixture to pH 3-4 with 1 M hydrochloric acid.
- Extract the aqueous layer with ethyl acetate (3 x volume of aqueous layer).

- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of methanol in dichloromethane) to afford the pure **5-(2,3-Difluorophenyl)nicotinic acid**.

Catalytic Cycle of the Suzuki-Miyaura Coupling

The catalytic cycle for the Suzuki-Miyaura coupling reaction is a well-established mechanism involving three key steps: oxidative addition, transmetalation, and reductive elimination.[10]



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Caption: Catalytic cycle of the Suzuki-Miyaura coupling reaction.

Biological Activity and Potential Applications

While extensive biological data for **5-(2,3-Difluorophenyl)nicotinic acid** is not yet available in the public domain, preliminary studies and research on related compounds provide valuable insights into its potential pharmacological profile.

One study investigating positive allosteric modulators (PAMs) for $\alpha 4\beta 2\alpha 5$ nicotinic acetylcholine receptors found that the 2,3-difluorophenyl analog (the subject of this guide) exhibited no PAM activity.[13] This is a significant finding as it helps to define the structure-activity relationship for this class of modulators. In contrast, the 3,4-difluorophenyl analog did show PAM activity, highlighting the critical role of the fluorine substitution pattern on the phenyl ring.[13]

Derivatives of nicotinic acid have been widely explored for various therapeutic applications. For instance, novel nicotinic acid derivatives have shown promising anti-inflammatory and analgesic properties.[5][7] Additionally, some derivatives have been synthesized and evaluated

for their antimicrobial activities, with certain acylhydrazone derivatives displaying potent antibacterial effects against Gram-positive bacteria.[2][6] Given these precedents, **5-(2,3-Difluorophenyl)nicotinic acid** could serve as a valuable building block for the synthesis of new chemical entities with potential therapeutic applications.

Safety, Handling, and Storage

As with any chemical compound, proper safety precautions should be taken when handling **5-(2,3-Difluorophenyl)nicotinic acid**. While a specific safety data sheet (SDS) for this compound is not widely available, general guidelines for handling similar aromatic carboxylic acids and fluorinated compounds should be followed.

General Handling Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[14][15]
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[15]
- Avoid Contact: Avoid contact with skin and eyes.[15] In case of contact, rinse immediately with plenty of water.[16]
- Ingestion: Do not ingest. If swallowed, seek medical attention.[17]

Storage:

- Store in a tightly sealed container in a cool, dry place.[8] Commercial suppliers recommend storage at 2-8°C.[8]

Conclusion

5-(2,3-Difluorophenyl)nicotinic acid is a synthetically accessible derivative of nicotinic acid with potential for further exploration in medicinal chemistry. While current biological data is limited, the established synthetic routes, particularly the Suzuki-Miyaura coupling, provide a robust platform for the generation of a library of related compounds for biological screening. The lack of positive allosteric modulator activity at $\alpha 4\beta 2\alpha 5$ nicotinic acetylcholine receptors

provides a key piece of structure-activity relationship data. Further research is warranted to fully elucidate the biological profile of this compound and its derivatives.

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